

# chemical and physical properties of 2-Ethyl-pyrrolidine

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## Compound of Interest

Compound Name: 2-Ethyl-5-methylpyrrolidine

Cat. No.: B15268159

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An In-depth Technical Guide on the Core Chemical and Physical Properties of 2-Ethyl-pyrrolidine

## Introduction

2-Ethyl-pyrrolidine is a saturated heterocyclic organic compound with the molecular formula  $C_6H_{13}N$ .<sup>[1][2][3][4]</sup> It belongs to the pyrrolidine family, which are five-membered rings containing one nitrogen atom.<sup>[5]</sup> The pyrrolidine ring is a common structural motif found in a variety of natural products, including the amino acids proline and hydroxyproline, as well as alkaloids like nicotine.<sup>[5]</sup> Due to their diverse biological activities, substituted pyrrolidines are of significant interest to researchers in medicinal chemistry and drug development. This guide provides a comprehensive overview of the known chemical and physical properties of 2-Ethyl-pyrrolidine, along with relevant experimental protocols and safety information.

## Chemical and Physical Properties

The fundamental chemical and physical properties of 2-Ethyl-pyrrolidine are summarized below. The data is a combination of experimentally determined and computationally predicted values.

## Chemical Identifiers

A summary of the key chemical identifiers for 2-Ethyl-pyrrolidine is provided in Table 1.



Identifier	Value	Source
IUPAC Name	2-ethylpyrrolidine	[1]
Molecular Formula	C6H13N	[1][2][3][4][6]
Molecular Weight	99.17 g/mol	[1][2][6]
CAS Number	1003-28-7	[1]
InChI	InChI=1S/C6H13N/c1-2-6-4-3-5-7-6/h6-7H,2-5H2,1H3	[1][2][3]
InChIKey	JFZLDRUSMYBXRI-UHFFFAOYSA-N	[1][2][3]
SMILES	CCC1CCCN1	[1][2]

## Physical Properties

Table 2 outlines the known physical properties of 2-Ethyl-pyrrolidine. It is important to note that some of these properties are for closely related compounds and are specified as such.



Property	Value	Notes and Source
Appearance	Colorless liquid	Inferred from the general properties of pyrrolidines.[5]
Odor	Ammoniacal, fishy	Characteristic of pyrrolidines.[5]
Boiling Point	58-60 °C at 16 mmHg	For the related compound 2-(Aminomethyl)-1-ethylpyrrolidine.[7]
Density	0.884 g/mL at 25 °C	For the related compound 2-(Aminomethyl)-1-ethylpyrrolidine.[7]
Refractive Index	n <sub>20</sub> /D 1.466	For the related compound 2-(Aminomethyl)-1-ethylpyrrolidine.[7]
Solubility	Miscible with water and most organic solvents	Inferred from the properties of the parent compound, pyrrolidine.[5]
logP (Octanol/Water Partition Coefficient)	1.2	Computed value.[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of organic compounds.

- Gas Chromatography-Mass Spectrometry (GC-MS): The Kovats retention index for 2-Ethylpyrrolidine on a standard non-polar column is reported as 818.[1][3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific spectra for 2-Ethylpyrrolidine are not readily available in the provided search results, <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra for the related compound 2-(Aminomethyl)-1-ethylpyrrolidine are available and can be used for comparative purposes.[8]



- Infrared (IR) Spectroscopy: IR spectra for related compounds such as N-Ethyl-2-pyrrolidone are available and can provide information about the characteristic vibrational frequencies of the pyrrolidine ring and its substituents.[\[9\]](#)[\[10\]](#)

## Experimental Protocols

### Synthesis of Substituted Pyrrolidines

Several synthetic routes to substituted pyrrolidines have been reported. A general approach involves the reaction of a primary amine with a 1,4-dihaloalkane. More specific and advanced methods include:

- Reductive Amination: The reaction of a ketone or aldehyde with an amine in the presence of a reducing agent.
- Cyclization Reactions: Intramolecular cyclization of amino alcohols or amino halides.[\[11\]](#)
- Asymmetric Synthesis: Enantioselective methods have been developed for the synthesis of chiral 2,2-disubstituted pyrrolidines, which are valuable building blocks in pharmaceutical development.[\[12\]](#)

A patented method for the preparation of (S)-N-ethyl-2-aminomethyl pyrrolidine involves the resolution of a racemic mixture using dextrotartaric acid.[\[13\]](#) The process includes the following steps:

- N-ethyl-2-aminomethyl pyrrolidine is added to a solution of dextrotartaric acid in a mixture of alcohol and water.
- The mixture is cooled and stirred for an extended period to allow for the crystallization of the desired diastereomeric salt.
- The salt is isolated by filtration.
- The mother liquor, enriched in the other enantiomer, is treated with a base (e.g., sodium hydroxide) to a pH of 9-10 to liberate the free amine.
- The levorotatory N-ethyl-2-aminomethyl pyrrolidine is then isolated by extraction and distillation.[\[13\]](#)



## Analytical Methods

A method for the determination of related compounds, N-Methyl-2-pyrrolidone and N-Ethyl-2-pyrrolidone, in liquid pesticide formulations has been developed using solid-phase extraction (SPE) followed by gas chromatography-mass spectrometry (GC-MS).<sup>[14][15]</sup> The general steps of this protocol are:

- Dilution of the sample in a suitable organic solvent (e.g., ethyl acetate).
- Purification of the sample using an SPE cartridge to remove interfering substances.
- Analysis of the purified sample by GC-MS.<sup>[14][15]</sup>

## Reactivity and Stability

- Basicity: As a secondary amine, 2-Ethyl-pyrrolidine is a base.<sup>[5]</sup>
- Stability: The compound is generally stable under normal conditions.<sup>[6]</sup>
- Reactivity: The nitrogen atom of the pyrrolidine ring can act as a nucleophile in various chemical reactions. It can be alkylated, acylated, and can participate in condensation reactions.

## Safety and Handling

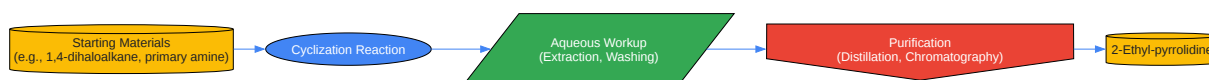
Safety data sheets for related compounds like (2R)-2-ethyl-Pyrrolidine and N-Ethyl-2-pyrrolidone provide guidance on safe handling procedures.<sup>[6][16][17]</sup>

- General Precautions: Avoid contact with skin and eyes.<sup>[6]</sup> Use in a well-ventilated area or under a chemical fume hood.<sup>[18]</sup>
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.<sup>[16][18][19]</sup>
- Fire Hazards: The compound is expected to be a flammable liquid.<sup>[19]</sup> Keep away from heat, sparks, and open flames.<sup>[18][19]</sup>
- In case of Exposure:



- Skin contact: Immediately remove all contaminated clothing and rinse the skin with water. [\[18\]](#)[\[19\]](#)
- Eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [\[18\]](#)[\[19\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. [\[18\]](#)[\[19\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. [\[18\]](#)[\[19\]](#)

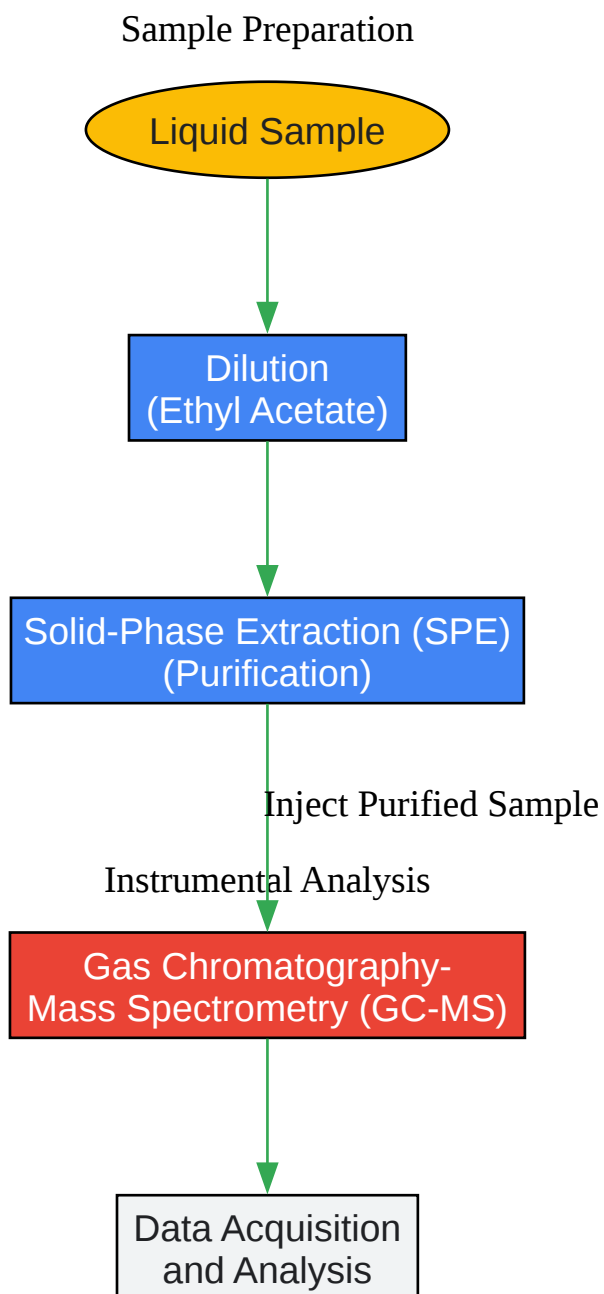
## Visualizations



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Caption: A generalized workflow for the synthesis of 2-Ethyl-pyrrolidine.





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Caption: Workflow for the analysis of pyrrolidine derivatives by SPE-GC/MS.

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